GC-MS analysis of 2,4-Dimethyl-5-nitroaniline.

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Compound of Interest

Compound Name:	*2,4-Dimethyl-5-nitroaniline*
CAS No.:	*2124-47-2*
Cat. No.:	*B103816*

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An Application Note and Protocol for the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **2,4-Dimethyl-5-nitroaniline**

Abstract

This application note provides a comprehensive guide and a robust protocol for the identification and quantification of **2,4-Dimethyl-5-nitroaniline** (CAS No. 2124-47-2) using Gas Chromatography-Mass Spectrometry (GC-MS). **2,4-Dimethyl-5-nitroaniline**, also known as 5-nitro-2,4-xylidine, is an important chemical intermediate in the synthesis of dyes and other organic compounds.[1][2] Due to the potential toxicity and environmental impact of aromatic amines, reliable and sensitive analytical methods are critical for quality control, impurity profiling, and research applications.[3] This document details the principles of the method, optimized instrumental parameters, step-by-step protocols for sample preparation, and guidelines for data interpretation, designed for researchers, scientists, and professionals in drug development and chemical analysis.

Analyte Properties and Characteristics

Understanding the physicochemical properties of **2,4-Dimethyl-5-nitroaniline** is fundamental to developing a successful GC-MS method. Its volatility and thermal stability make it well-suited

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for gas chromatography.

Property	Value	Source
IUPAC Name	2,4-dimethyl-5-nitroaniline	[4]
Synonyms	5-nitro-2,4-xylidine, 5-Amino-2,4-dimethylnitrobenzene	[1][2]
CAS Number	2124-47-2	[1][5]
Molecular Formula	$C_8H_{10}N_2O_2$	[1][4]
Molecular Weight	166.18 g/mol	[1][4]
Monoisotopic Mass	166.07423 Da	[1]
Appearance	Light yellow to brown crystalline powder	[1][2]
Melting Point	122.0 to 126.0 °C	[1][2]
Boiling Point	329.4 ± 37.0 °C (Predicted)	[2][6]

Principle of the GC-MS Method

This method leverages the high separation efficiency of Gas Chromatography (GC) with the definitive identification capabilities of Mass Spectrometry (MS).[7]

- Gas Chromatography (GC): A sample solution is injected into a heated port, where it vaporizes. An inert carrier gas (helium) transports the vaporized analytes onto a capillary column. The column, coated with a stationary phase, separates components based on their boiling points and affinities for the stationary phase.[8] **2,4-Dimethyl-5-nitroaniline**, being a semi-volatile compound, will travel through the column at a characteristic rate, resulting in a specific retention time (RT) under defined conditions.

- Mass Spectrometry (MS): As the separated components elute from the GC column, they enter the MS detector. Here, they are bombarded with high-energy electrons (typically 70 eV in Electron Ionization mode), causing them to ionize and break apart into predictable, charged fragments. The mass spectrometer then separates these fragments based on their

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mass-to-charge ratio (m/z) and measures their relative abundance.[1] The resulting mass spectrum serves as a chemical "fingerprint," allowing for unambiguous identification of the analyte.[1]

Safety and Handling Precautions

2,4-Dimethyl-5-nitroaniline is a hazardous chemical and must be handled with appropriate care.

- Hazard Identification: The compound is classified as harmful if swallowed (GHS Hazard statement H302).[4] It may also cause skin and eye irritation.[9]
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a laboratory coat when handling this compound.[10] All weighing and solution preparation should be conducted inside a chemical fume hood to avoid inhalation of the powder.[10]
- Disposal: Dispose of all waste, including unused solutions and contaminated materials, in accordance with local, state, and federal regulations for hazardous chemical waste.

Experimental Protocol

This section provides a detailed, step-by-step methodology for the analysis. The protocol is designed as a self-validating system, incorporating standard preparation and quality control checks.

Required Instrumentation and Consumables

- Instrumentation: Gas Chromatograph system equipped with a Mass Selective Detector (GC-MS).
- GC Column: A nonpolar or medium-polarity capillary column is recommended. A 30 m x 0.25 mm ID x 0.25 µm film thickness column with a 5% phenyl-polysiloxane stationary phase (e.g., DB-5, SE-54, or equivalent) is a suitable choice for this analysis.[1][11][12]
- Reagents:
  - **2,4-Dimethyl-5-nitroaniline** standard (>98.0% purity).

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- High-purity solvent (e.g., HPLC-grade Methylene Chloride, Hexane, or Methanol).[8][13]
- High-purity Helium (99.999%) for carrier gas.[7]

- Labware: Analytical balance, 10 mL volumetric flasks, autosampler vials with Teflon-lined septa, and micropipettes.

Standard Solution Preparation

Accurate standard preparation is crucial for reliable quantification.

- Stock Standard Solution (1000 µg/mL):
  - Accurately weigh 10.0 mg of **2,4-Dimethyl-5-nitroaniline** standard using an analytical balance.
  - Quantitatively transfer the powder to a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with methylene chloride. Stopper and mix thoroughly until all solid is dissolved. This is your primary stock solution.
- Working Standard Solution (10 µg/mL):
  - Pipette 100 µL of the 1000 µg/mL stock solution into a separate 10 mL volumetric flask.
  - Dilute to the mark with methylene chloride. Stopper and mix thoroughly.
  - Transfer this working standard to an autosampler vial for GC-MS analysis. Further dilutions can be made as needed to establish a calibration curve.

Sample Preparation

The goal of sample preparation is to extract the analyte into a clean, volatile solvent suitable for GC-MS injection.

- Solid Samples:
  - Accurately weigh a known amount of the homogenized sample.

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- Perform a solvent extraction using a suitable volatile solvent like methylene chloride.[8] Sonication or mechanical shaking can enhance extraction efficiency.
- Filter the extract to remove any particulate matter.[8]
- If necessary, concentrate or dilute the extract to bring the analyte concentration within the calibration range.

- Liquid Samples (Aqueous):
  - For aqueous matrices, liquid-liquid extraction (LLE) or solid-phase extraction (SPE) is typically required to isolate and concentrate the analyte.[14][15]
  - LLE: Extract the aqueous sample with an immiscible organic solvent (e.g., dichloromethane) at an appropriate pH.
  - SPE: Pass the sample through an SPE cartridge designed to retain aromatic compounds. The analyte is then eluted with a small volume of a strong solvent.[8]
- Final Step: Transfer the final, filtered extract into an autosampler vial for analysis.

GC-MS Instrumental Parameters

The following parameters serve as a validated starting point and should be optimized for your specific instrument and column.

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Parameter	Recommended Setting	Rationale
GC System		
Injection Mode	Pulsed Splitless	Ensures efficient transfer of the analyte onto the column, maximizing sensitivity for trace analysis.[12]
Injection Volume	1.0 µL	Standard volume for capillary GC.
Injector Temp.	260 °C	Ensures rapid and complete vaporization without thermal degradation.
Carrier Gas	Helium	Inert and provides good chromatographic efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	Typical flow rate for a 0.25 mm ID column.
Oven Program	Initial: 100 °C, hold for 1 min	Allows for proper focusing of analytes at the head of the column.
Ramp: 15 °C/min to 280 °C	A moderate ramp rate to ensure good separation from other components.	
Final Hold: Hold at 280 °C for 5 min	Ensures elution of any less volatile compounds from the column.	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	Standard mode that produces reproducible fragmentation patterns for library matching.[1]
Ionization Energy	70 eV	The industry standard for creating consistent and comparable mass spectra.

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MS Source Temp.	230 °C	Prevents condensation of analytes within the ion source.
MS Quad Temp.	150 °C	Standard operating temperature for the quadrupole mass filter.
Transfer Line Temp.	280 °C	Must be hot enough to prevent analyte condensation between the GC and MS.
Scan Mode	Full Scan	Acquires a full mass spectrum, ideal for identification. Range: m/z 40-250.
(Optional) SIM Mode	Selected Ion Monitoring	For enhanced sensitivity and quantification, monitor characteristic ions (e.g., m/z 166, 120, 92).[1]

Data Analysis and Interpretation

Analyte Identification

Identification of **2,4-Dimethyl-5-nitroaniline** is confirmed by two criteria:

- Retention Time (RT): The peak corresponding to the analyte in the sample chromatogram must match the retention time of the authentic standard, within a predefined tolerance window (e.g., ±0.1 minutes).
- Mass Spectrum: The background-subtracted mass spectrum of the sample peak must match the mass spectrum of the standard and/or a reference library spectrum (e.g., NIST).

Expected Mass Spectrum and Fragmentation

The mass spectrum of **2,4-Dimethyl-5-nitroaniline** is characterized by a distinct molecular ion and specific fragment ions. The fragmentation of nitroanilines typically involves losses related to the nitro group.[1]

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m/z	Ion Identity	Interpretation
166	$[M]^{+\bullet}$	Molecular Ion (Base Peak)
149	$[M - OH]^+$	Loss of a hydroxyl radical
136	$[M - NO]^+$	Loss of nitric oxide
120	$[M - NO_2]^+$	Characteristic loss of the nitro group
92	$[C_6H_6N]^+$	Fragment resulting from further degradation

Workflow Visualization

The following diagram illustrates the complete analytical workflow from sample receipt to final data reporting.

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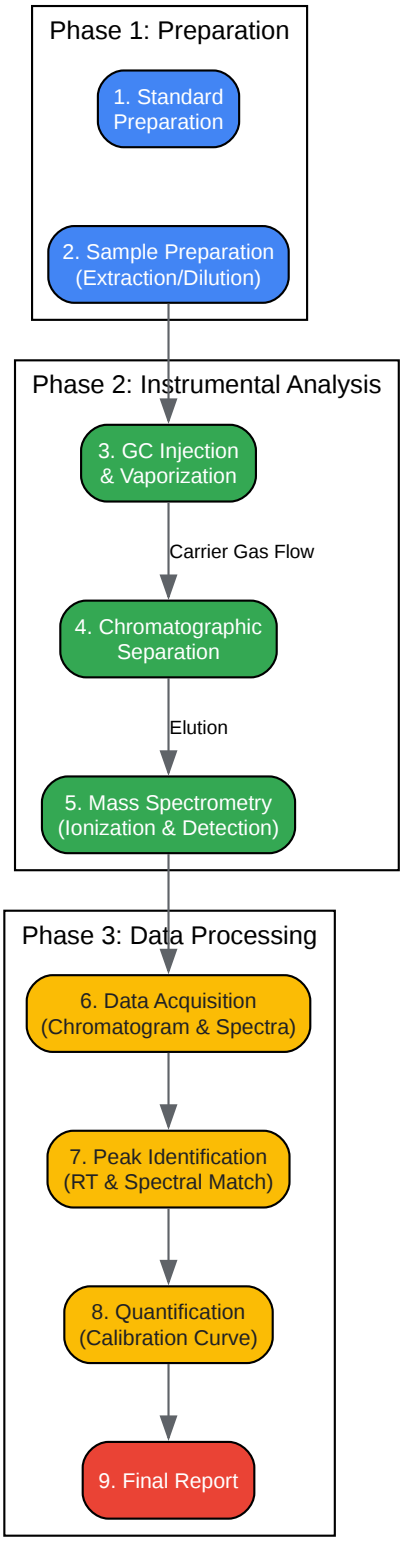
GC-MS Analysis Workflow for 2,4-Dimethyl-5-nitroaniline



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Caption: Workflow for the GC-MS analysis of **2,4-Dimethyl-5-nitroaniline**.

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